

Comprehensive Technical Guide: 4-(4-Methylcyclohexyl)aniline

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Compound of Interest

Compound Name: 4-(4-Methylcyclohexyl)aniline

Cat. No.: B15255180

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Executive Summary

4-(4-Methylcyclohexyl)aniline is a bicyclic aromatic amine characterized by a rigid phenyl-cyclohexyl core. It belongs to the class of 4-alkylcyclohexylanilines, which are fundamental building blocks for phenylcyclohexane (PCH) liquid crystals. The molecule exhibits significant cis/trans stereoisomerism, with the trans-isomer being the industrially relevant form due to its rod-like (calamitic) geometry that promotes nematic phase formation.

Chemical Identity & Physicochemical Profile

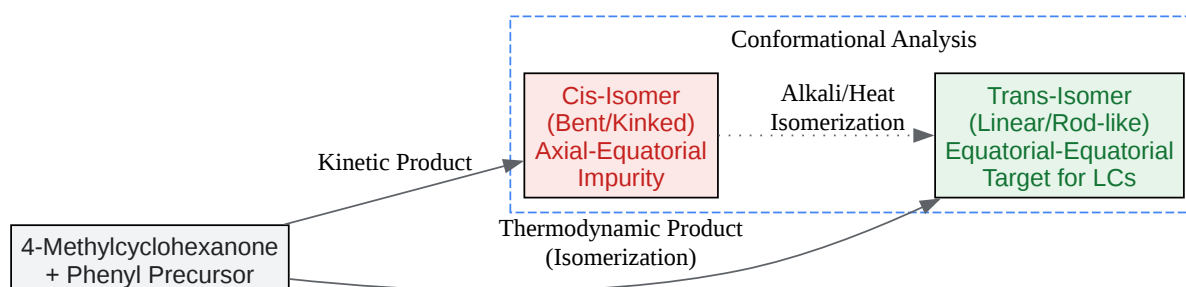
Core Identifiers

Parameter	Value
IUPAC Name	4-(4-methylcyclohexyl)aniline
Common Synonyms	p-(4-methylcyclohexyl)aniline; 1-amino-4-(4-methylcyclohexyl)benzene
Molecular Formula	C ₁₃ H ₁₉ N
Molecular Weight	189.30 g/mol
CAS Number	Note: Specific CAS is often indexed under general alkyl-aniline series or specific isomers. Trans-Isomer: 56390-09-1 (Generic PCH-amine class reference)
SMILES	CC1CCC(CC1)C2=CC=C(N)C=C2

Structural Isomerism

The cyclohexyl ring introduces stereoisomerism. The Trans configuration (equatorial-equatorial) is thermodynamically favored and essential for liquid crystal applications.

- Cis-Isomer: The methyl group and phenyl ring are on the same side (axial-equatorial), creating a "bent" structure that disrupts liquid crystalline packing.
- Trans-Isomer: The substituents are on opposite sides (equatorial-equatorial), creating a linear, rod-like structure.



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Figure 1: Stereochemical relationship between Cis and Trans isomers. The Trans isomer is the target for functional materials.

Synthesis & Manufacturing Pathways

The synthesis of **4-(4-methylcyclohexyl)aniline** generally follows the "PCH" (PhenylCycloHexane) route established for liquid crystals. The primary challenge is maximizing the trans/cis ratio.

Route A: The Friedel-Crafts / Hydrogenation Sequence (Industrial Standard)

This route builds the carbon skeleton first, then introduces the amine.

- **Acylation:** Benzene is reacted with trans-4-methylcyclohexanecarbonyl chloride under Friedel-Crafts conditions (AlCl_3) to yield the ketone.
- **Reduction:** The ketone is reduced (Wolff-Kishner or Clemmensen) to (trans-4-methylcyclohexyl)benzene.
- **Nitration:** Electrophilic aromatic substitution with $\text{HNO}_3/\text{H}_2\text{SO}_4$ yields 4-(trans-4-methylcyclohexyl)nitrobenzene.
- **Reduction:** Catalytic hydrogenation ($\text{H}_2/\text{Pd-C}$) converts the nitro group to the amine.

Route B: Direct Coupling (Convergent Synthesis)

A more modern approach using organometallic coupling.

- **Grignard Formation:** 4-Bromo-1-methylcyclohexane (trans-rich) is converted to its Grignard reagent.
- **Coupling:** Reacted with p-bromoaniline (protected) or p-bromonitrobenzene using a Pd catalyst (Kumada or Negishi coupling).
- **Deprotection/Reduction:** Yields the final aniline.

Detailed Protocol: Nitration-Reduction Route

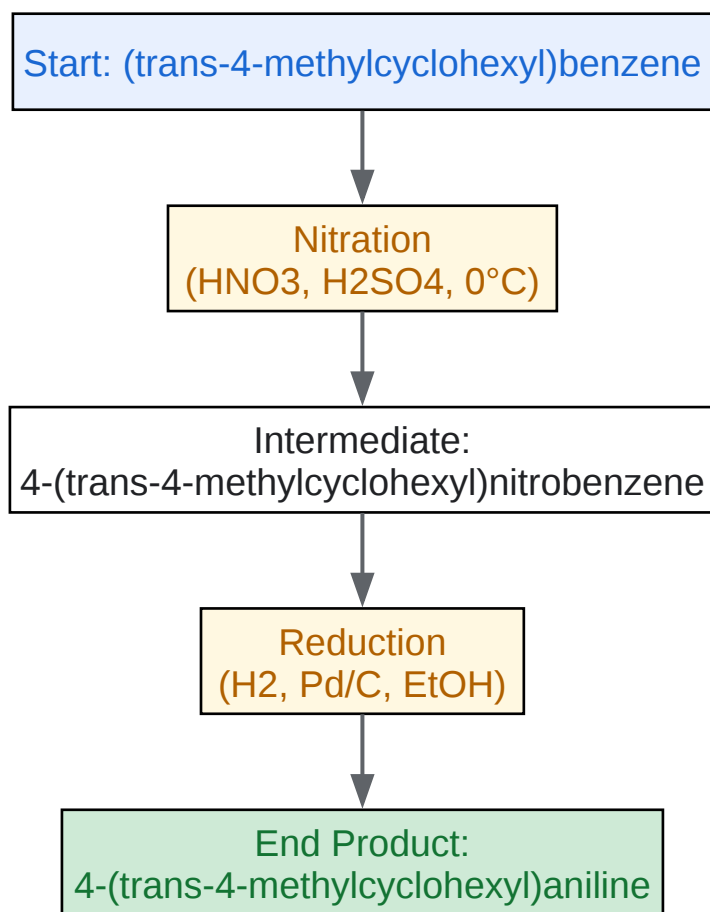
Note: This protocol assumes the starting material is (trans-4-methylcyclohexyl)benzene.

Step 1: Nitration

- Dissolve 10 mmol of (trans-4-methylcyclohexyl)benzene in acetic anhydride.
- Cool to 0°C. Dropwise add a mixture of fuming HNO₃ and conc. H₂SO₄.^[1]
- Stir at 10-20°C for 2 hours.
- Quench on ice. Extract with Dichloromethane (DCM).
- Purification: Recrystallize from Ethanol to remove ortho-isomers.

Step 2: Hydrogenation

- Dissolve the nitro-intermediate in Ethanol/THF (1:1).
- Add 10 mol% Pd/C (10%) catalyst.
- Stir under H₂ atmosphere (balloon or 3 atm) for 4-6 hours.
- Filter through Celite to remove catalyst.
- Evaporate solvent to yield crude aniline.
- Final Purification: Recrystallization from Hexane/Toluene or Vacuum Sublimation.



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Figure 2: Step-by-step synthesis workflow from the hydrocarbon precursor.

Analytical Characterization

To validate the identity and purity of the synthesized compound, the following analytical signatures must be confirmed.

Technique	Expected Signature / Interpretation
^1H -NMR (CDCl_3)	Aromatic Region: Two doublets (AA'BB' system) at δ ~6.6 ppm (ortho to NH_2) and δ ~7.0 ppm (meta to NH_2). Amine: Broad singlet at δ ~3.5 ppm (NH_2). Cyclohexyl: Multiplets at δ 1.0–2.5 ppm. Methyl: Doublet at δ ~0.9 ppm (indicative of methyl group).
^{13}C -NMR	Aromatic Carbons: Signals at ~144 ppm (C-N), ~138 ppm (C-Cyclohexyl), ~127 ppm, ~115 ppm. Aliphatic Carbons: Distinct peaks for cyclohexyl ring carbons and the methyl group (~22 ppm).
IR Spectroscopy	N-H Stretch: Doublet at 3300–3400 cm^{-1} (Primary amine). C-H Stretch: 2850–2950 cm^{-1} (Aliphatic). Aromatic C=C: ~1500, 1600 cm^{-1} .
Mass Spectrometry	Molecular Ion (M^+): 189.3 m/z. Base Peak: Often the tropylium ion or cleavage of the methyl group.

Applications in Materials Science

Liquid Crystal Mesogens

This aniline is a precursor to Schiff Base and Azo liquid crystals.

- Reaction: Condensation with substituted benzaldehydes (e.g., 4-methoxybenzaldehyde).
- Product: MBBA analogs. The trans-cyclohexyl ring provides a lower viscosity and better UV stability compared to a second phenyl ring (biphenyls).
- Role: The "tail" (methylcyclohexyl) acts as a rigid core extender that stabilizes the nematic phase.

Pharmaceutical Intermediates

While less common than in materials science, the 4-cyclohexylaniline scaffold is found in certain kinase inhibitors and antifungal agents, where the cyclohexyl group acts as a lipophilic bulk to fill hydrophobic pockets in enzymes.

Safety & Handling (MSDS Summary)

Hazard Classification: Acute Tox. 3 (Oral/Dermal/Inhalation).

- Mechanism: Like all anilines, this compound can cause methemoglobinemia (oxidation of hemoglobin), leading to cyanosis and hypoxia.
- Handling:
 - PPE: Nitrile gloves, safety goggles, and face shield. Work in a fume hood.
 - Storage: Store under nitrogen (air-sensitive; oxidizes to brown/black solids). Keep cool and dry.
 - First Aid: In case of skin contact, wash immediately with polyethylene glycol 400 (PEG400) or soap and water.

References

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- PubChem Database. "Aniline, 4-cyclohexyl- derivatives".^[2] National Center for Biotechnology Information. [Link](#)
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Sources

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- [2. 4-\(4-Hexylcyclohexyl\)aniline | C18H29N | CID 3738724 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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